quantifying changes in sphingolipid levels after Ceranib 1 treatment

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Compound of Interest

Compound Name: *Ceranib 1*

Cat. No.: *B10782915*

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Application Note: Targeting the Sphingolipid Rheostat

Quantifying Metabolic Shifts Induced by Acid Ceramidase Inhibition with **Ceranib 1**

Abstract

Dysregulation of sphingolipid metabolism is a hallmark of chemoresistance in ovarian and colon cancers. Acid ceramidase (ASAH1) functions as a metabolic "switch," hydrolyzing pro-apoptotic ceramides into pro-survival sphingosine and sphingosine-1-phosphate (S1P).[1] **Ceranib 1**, a non-lipid inhibitor of ASAH1, disrupts this rheostat, forcing an accumulation of ceramide species. This application note details a rigorous LC-MS/MS workflow to quantify these specific metabolic perturbations. We provide a validated protocol for treating SKOV3 cells, extracting sphingolipids, and analyzing the resulting mass spectral data to confirm ASAH1 inhibition.

Introduction: The Mechanism of Action

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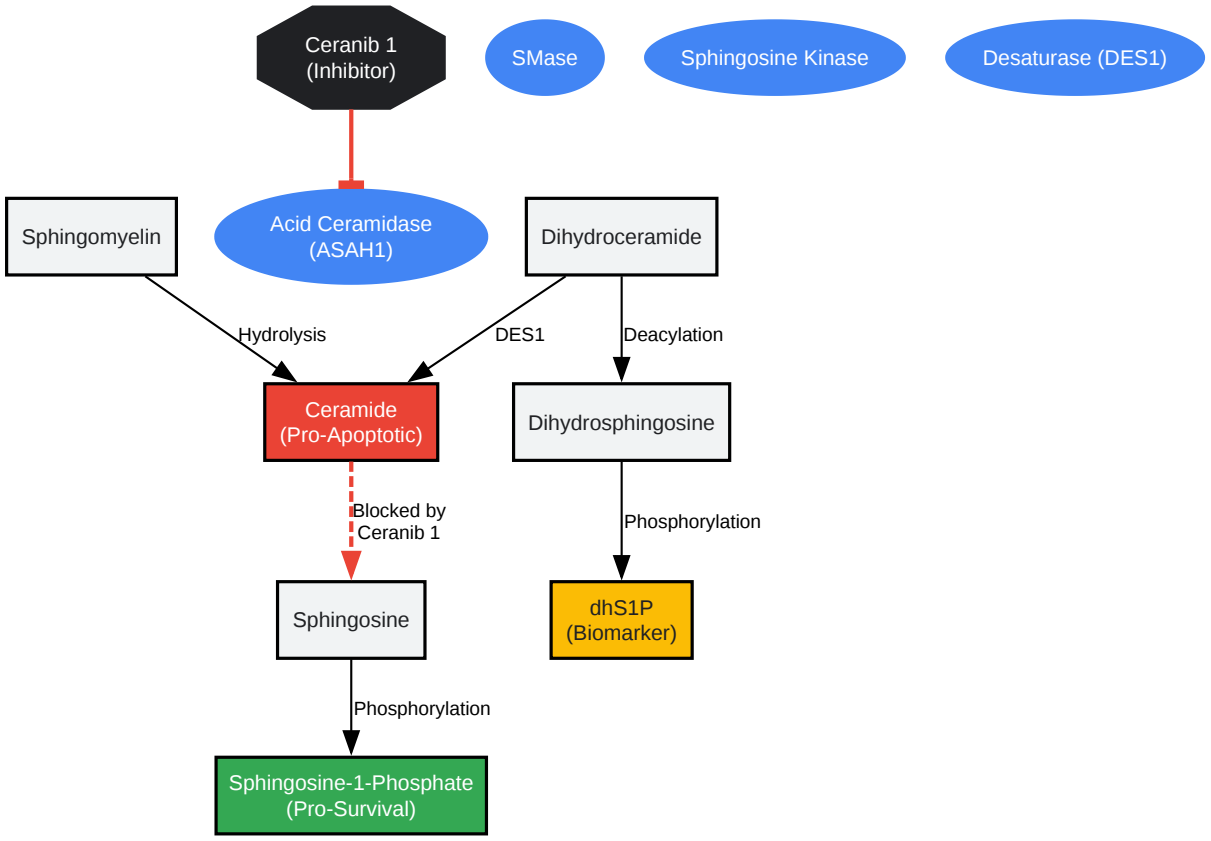
To accurately quantify the effects of **Ceranib 1**, one must understand the specific nodes it impacts within the sphingolipid network.

- The Target: **Ceranib 1** inhibits Acid Ceramidase (AC), the enzyme responsible for the deacylation of ceramide within the lysosome.
- The Rheostat Shift: By blocking this conversion, **Ceranib 1** prevents the formation of Sphingosine (Sph) and its downstream phosphorylation into S1P.
- The Metabolic Signature: Successful treatment is defined by a distinct "lipid signature":
  - Elevation of long-chain Ceramides (C16:0, C18:0, C24:1).
  - Depletion of Sphingosine and S1P.[2][3][4][5]
  - Anomalous Accumulation of dihydrosphingosine-1-phosphate (dhS1P)—a unique biomarker specific to **Ceranib 1** (distinct from its analog Ceranib 2) [1].

Visualizing the Pathway Blockade

The following diagram illustrates the specific enzymatic block induced by **Ceranib 1** and the resulting accumulation of upstream substrates.

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Figure 1:Mechanism of Action. **Ceranib 1** inhibits Acid Ceramidase, blocking the conversion of Ceramide to Sphingosine, leading to Ceramide accumulation and S1P depletion.[4][6]

Experimental Protocol

Phase 1: Cell Culture & Treatment

Model System: SKOV3 (Human Ovarian Carcinoma) cells are the standard model for **Ceranib 1** validation due to their high basal acid ceramidase activity [1].

- Seeding: Plate SKOV3 cells at

  cells/well in 6-well plates. Allow to adhere overnight in McCoy’s 5A Medium + 10% FBS.

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- Preparation of **Ceranib 1**:
  - Dissolve **Ceranib 1** powder in DMSO to create a 10 mM stock.
  - Note: **Ceranib 1** has poor aqueous solubility. Ensure the stock is clear before dilution.
- Treatment:
  - Replace media with fresh media containing 10 µM **Ceranib 1** (or vehicle control, 0.1% DMSO).
  - Incubation Time: 24 hours. (Note: 4-6 hours is sufficient for enzyme inhibition, but 24 hours allows for measurable accumulation of downstream lipid species).

Phase 2: Lipid Extraction (Modified Bligh & Dyer)

Sphingolipids are amphipathic. A standard Bligh & Dyer extraction is preferred over Folch for these polar lipids to maximize recovery of S1P.

Reagents: Methanol (LC-MS grade), Chloroform, Formic Acid, Internal Standards (IS).

- Cell Harvesting:
  - Wash cells 2x with ice-cold PBS.
  - Scrape cells into 500 µL ice-cold methanol. Transfer to a glass tube (borosilicate). Do not use plastic tubes to avoid plasticizer contamination (phthalates interfere with lipid MS signals).
- Internal Standard Spike (Crucial for Quantification):
  - Add 10 pmol of non-endogenous standards: C17-Ceramide and C17-Sphingosine-1-Phosphate.
  - Why: C17 chain lengths do not occur naturally in humans, making them perfect normalization references.
- Phase Separation:

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- Add 250 µL Chloroform and 200 µL Water (Final ratio MeOH:CHCl3:H2O = 2:1:0.8).
- Vortex vigorously for 30 seconds.
- Centrifuge at 3,000 x g for 10 minutes at 4°C.

- Collection:
  - For Ceramides (Organic Phase): Collect the lower chloroform layer.
  - For S1P/Sphingoid bases (Aqueous/Organic Interface): S1P partitions partially into the aqueous phase. For comprehensive profiling, a two-step extraction or an acidified extraction (add 0.1% formic acid) is recommended to drive S1P into the organic phase.
- Drying: Evaporate solvent under a stream of nitrogen gas. Reconstitute in 100 µL of Mobile Phase A (see below).

Phase 3: LC-MS/MS Quantification

Instrument: Triple Quadrupole Mass Spectrometer (e.g., Agilent 6400 series or Sciex QTRAP).
Mode: Multiple Reaction Monitoring (MRM) in Positive Ion Mode (ESI+).

Chromatography Setup:

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus C18, 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: Water + 0.1% Formic Acid + 2 mM Ammonium Formate.
- Mobile Phase B: Methanol + 0.1% Formic Acid + 1 mM Ammonium Formate.
- Gradient: 0-1 min (60% B), 1-5 min (ramp to 100% B), 5-7 min (hold 100% B).

MRM Transition Table: Use these transitions to program the mass spectrometer.

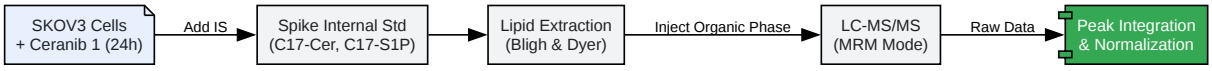
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Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Retention Time (approx)
C16-Ceramide	538.5 [M+H]+	264.3 (Sph base)	4.2 min
C18-Ceramide	566.5 [M+H]+	264.3	4.8 min
C24:1-Ceramide	648.6 [M+H]+	264.3	5.5 min
Sphingosine (Sph)	300.3 [M+H]+	282.3 (Water loss)	2.1 min
S1P	380.3 [M+H]+	264.3	1.8 min
dhS1P	382.3 [M+H]+	266.3	1.9 min
C17-Cer (IS)	552.5 [M+H]+	264.3	4.5 min

Data Analysis & Interpretation

Workflow Visualization

The following diagram outlines the logical flow from sample to data, highlighting the critical normalization step.



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Figure 2:Experimental Workflow. Internal standards are added prior to extraction to account for lipid loss during phase separation.

Expected Quantitative Results

Upon successful inhibition of Acid Ceramidase by **Ceranib 1** (10 µM, 24h), the following fold-changes relative to vehicle control are expected:

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Lipid Species	Expected Trend	Approx. Fold Change	Mechanistic Reason
Total Ceramide	INCREASE	1.5x - 2.0x	Substrate accumulation due to AC blockade.
C16-Ceramide	INCREASE	2.0x	Major substrate for AC in SKOV3 cells.
Sphingosine	DECREASE	0.5x (50%)	Product depletion (AC is the sole source).
S1P	DECREASE	0.4x (60%)	Downstream depletion; loss of pro-survival signal.
dhS1P	INCREASE	> 5.0x	Unique to Ceranib 1. Likely due to off-target modulation or shunting [1].

Interpretation: If C16-Ceramide levels do not rise significantly, check the **Ceranib 1** stock solution for precipitation. If S1P is not detected, ensure the extraction was acidified (formic acid) to recover phosphorylated lipids.

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